

Health and safety handling precautions for 2,5-Diiodobenzene-1,4-diol

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Compound of Interest

Compound Name: 2,5-Diiodobenzene-1,4-diol

Cat. No.: B076841

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An In-depth Technical Guide to the Health and Safety Handling of **2,5-Diiodobenzene-1,4-diol**
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). While it is based on the most current information available, a complete SDS for **2,5-Diiodobenzene-1,4-diol** was not publicly accessible at the time of writing. Users should always consult with their institution's safety office and refer to any available SDS provided by the supplier.

Introduction

2,5-Diiodobenzene-1,4-diol is a halogenated aromatic compound with potential applications in organic synthesis and pharmaceutical development.^{[1][2]} As with any chemical reagent, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount for the protection of laboratory personnel and the environment. This guide provides a comprehensive overview of the known health and safety information for **2,5-Diiodobenzene-1,4-diol**, including its physical and chemical properties, identified hazards, handling and storage procedures, and emergency response measures.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a substance is the first step in safe handling. The following table summarizes the known properties of **2,5-Diiodobenzene-**

1,4-diol.

Property	Value
Chemical Formula	C ₆ H ₄ I ₂ O ₂
Molecular Weight	361.90 g/mol
CAS Number	13064-64-7
Appearance	White to light yellow to light orange powder/crystal
Melting Point	198.0 to 202.0 °C
Boiling Point	~299.4 °C at 760 mmHg (Predicted)
Purity	>95.0% (HPLC)(qNMR)

Synonyms for **2,5-Diiodobenzene-1,4-diol** include 2,5-Diiodo-1,4-benzenediol, 1,4-Dihydroxy-2,5-diiodobenzene, and 2,5-Diiodohydroquinone.[3]


Hazard Identification and Classification

Based on available information, **2,5-Diiodobenzene-1,4-diol** is classified as a hazardous substance. The following table outlines its GHS hazard classification.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

Signal Word: Warning

Pictogram:

 alt text

Health and Safety Precautions

Given the identified hazards, stringent adherence to safety protocols is essential when handling **2,5-Diiodobenzene-1,4-diol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. However, the following are recommended as a minimum:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. Gloves must be inspected before use and disposed of properly after handling the material.
- **Skin and Body Protection:** A laboratory coat is required. For larger quantities or when there is a risk of significant exposure, additional protective clothing may be necessary.
- **Respiratory Protection:** While no specific respiratory protection is mandated under normal use conditions with adequate ventilation, a NIOSH-approved respirator may be necessary if dusts are generated and ventilation is insufficient.

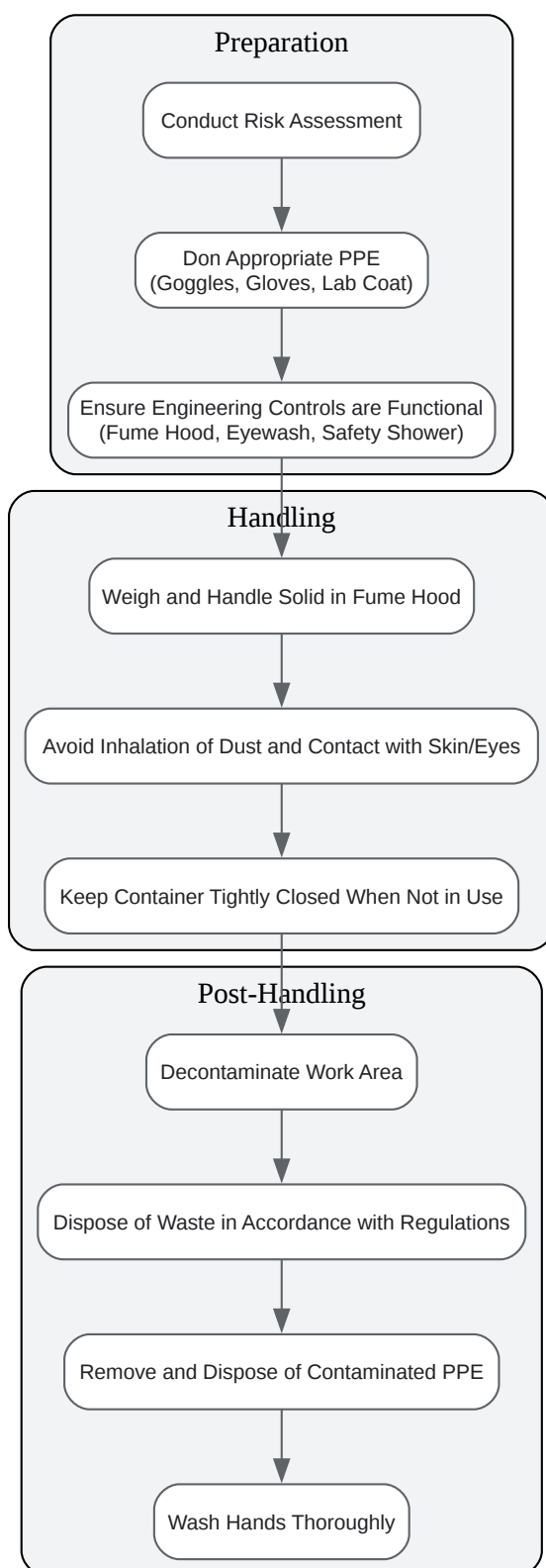
Engineering Controls

- **Ventilation:** Work with **2,5-Diiodobenzene-1,4-diol** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or vapors.
- **Eyewash Stations and Safety Showers:** These emergency facilities must be readily accessible in the immediate vicinity of where the compound is handled.^[4]

Experimental Protocols and Handling Procedures

General Handling

The following workflow outlines the general procedure for safely handling **2,5-Diiodobenzene-1,4-diol** in a laboratory setting.



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Caption: General workflow for handling **2,5-Diiodobenzene-1,4-diol**.

Storage

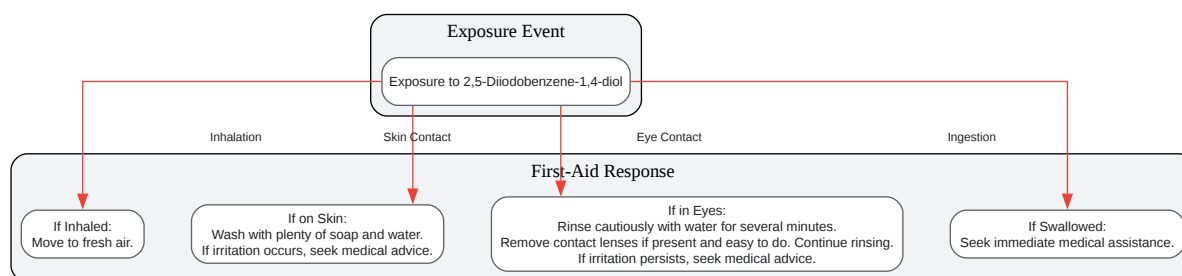
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Incompatible with strong oxidizing agents and strong bases.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures

The following diagram illustrates the recommended first-aid procedures.



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Caption: First-aid procedures for exposure to **2,5-Diiodobenzene-1,4-diol**.

Accidental Release Measures

- **Small Spills:** Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and dispose of it as hazardous waste.

- Ventilate the area and wash the spill site after material pickup is complete.

Toxicological Information

Detailed toxicological studies for **2,5-Diiodobenzene-1,4-diol** are not widely available in the public domain. The toxicological properties have not been fully investigated.^[4] The known hazards are based on its classification as a skin and eye irritant.

Toxicological Endpoint	Data
Acute Toxicity	No data available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Disposal Considerations

Dispose of **2,5-Diiodobenzene-1,4-diol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

Conclusion

2,5-Diiodobenzene-1,4-diol is a valuable research chemical that must be handled with care due to its irritant properties. By adhering to the safety precautions, handling procedures, and

emergency protocols outlined in this guide, researchers can minimize the risks associated with its use. It is imperative to always seek out the most current and comprehensive safety information and to foster a strong culture of safety within the laboratory.

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